

2-Ethylphenol-d10 (CAS: 721429-63-6): A Technical Guide for Researchers

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Compound of Interest

Compound Name: 2-Ethylphenol-d10

Cat. No.: B3044203

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An in-depth examination of **2-Ethylphenol-d10**, a crucial internal standard for the precise quantification of 2-ethylphenol in complex matrices. This guide serves as a comprehensive resource for researchers, scientists, and professionals in drug development and environmental analysis, detailing its properties, synthesis, and application in isotope dilution mass spectrometry.

2-Ethylphenol-d10 is a deuterated analog of 2-ethylphenol, an organic compound of significant interest due to its presence in environmental samples and its use as a biomarker of exposure to various industrial chemicals. The substitution of ten hydrogen atoms with deuterium atoms makes **2-Ethylphenol-d10** an ideal internal standard for quantitative analysis by mass spectrometry. Its near-identical chemical and physical properties to the non-labeled analyte ensure it behaves similarly during sample preparation and analysis, while its distinct mass allows for accurate differentiation and quantification, minimizing matrix effects and improving analytical precision.

Physicochemical Properties

2-Ethylphenol-d10 shares its fundamental chemical structure with 2-ethylphenol, with the key difference being the isotopic labeling. This results in a higher molecular weight, which is the basis of its utility in mass spectrometry. A summary of its key physicochemical properties is presented in the table below.

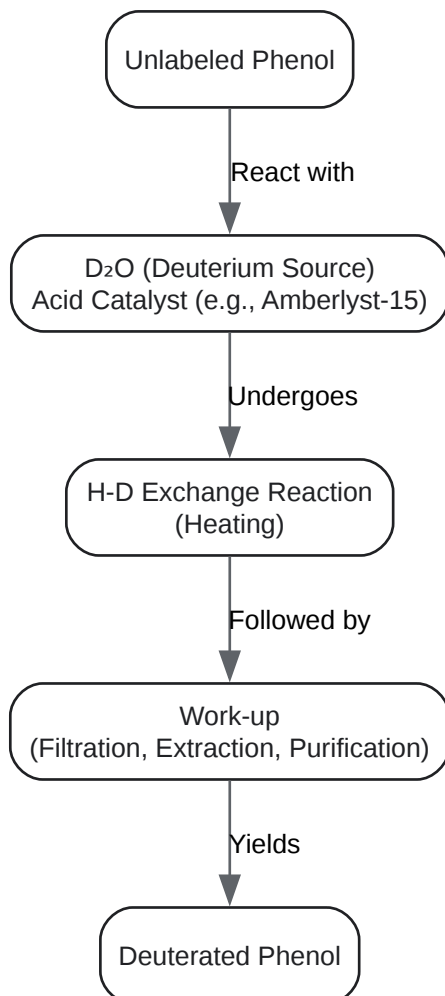
Property	Value
CAS Number	721429-63-6
Unlabeled CAS Number	90-00-6
Molecular Formula	C ₈ D ₁₀ O
Molecular Weight	132.23 g/mol
Synonyms	Phen-2,3,4,5-d ₄ -ol, 6-(ethyl-d ₅)- (9CI), 2-Ethylphenol-D10
Chemical Purity	≥98% [1]
Isotopic Purity	≥99 atom % D [1]

Synthesis of Deuterated Phenols

The synthesis of deuterated aromatic compounds like **2-Ethylphenol-d10** typically involves hydrogen-deuterium (H-D) exchange reactions. While the specific synthesis route for **2-Ethylphenol-d10** is proprietary to manufacturers, a general and effective method for deuterating phenols is through acid-catalyzed H-D exchange. This process is particularly effective for positions activated by the hydroxyl group (ortho and para positions on the aromatic ring).[\[2\]](#)

A common approach involves heating the parent phenol in the presence of a deuterium source, such as deuterium oxide (D₂O), and an acid catalyst.[\[2\]](#) Amberlyst-15, a strong acidic ion-exchange resin, is a frequently used catalyst for this purpose as it can be easily removed from the reaction mixture by filtration.[\[2\]](#) The ethyl group can be deuterated through similar exchange reactions or by using deuterated starting materials in the synthesis of the ethylphenol scaffold.

General Synthesis Workflow for Deuterated Phenols



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A generalized workflow for the synthesis of deuterated phenols via acid-catalyzed H-D exchange.

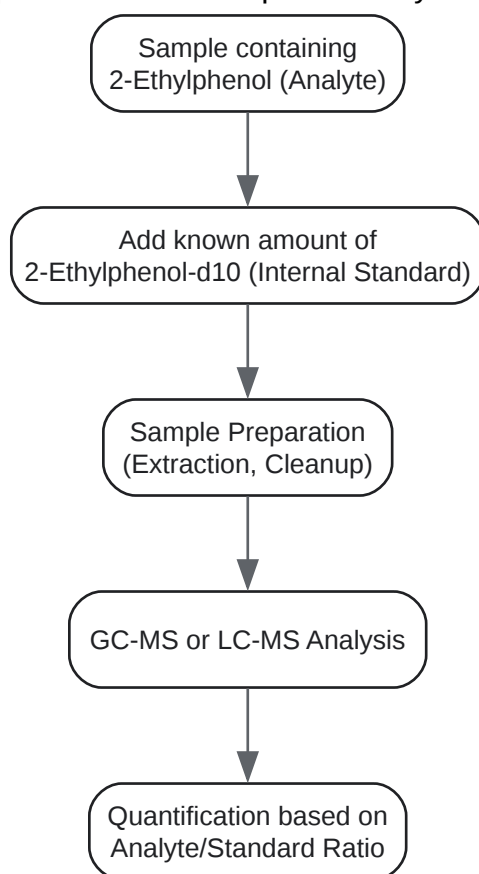
Application in Isotope Dilution Mass Spectrometry

The primary application of **2-Ethylphenol-d₁₀** is as an internal standard in isotope dilution mass spectrometry (IDMS) for the accurate quantification of 2-ethylphenol. IDMS is a powerful

analytical technique that corrects for sample loss during preparation and variations in instrument response.

The principle of IDMS involves adding a known amount of the isotopically labeled standard (**2-Ethylphenol-d10**) to the sample containing the unlabeled analyte (2-ethylphenol). The sample is then processed and analyzed by mass spectrometry (typically GC-MS or LC-MS). By measuring the ratio of the signal from the analyte to the signal from the internal standard, the concentration of the analyte in the original sample can be precisely calculated.

Isotope Dilution Mass Spectrometry Workflow



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References

- 1. 2-Ethylphenol-d10 | CAS 721429-63-6 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
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